

Operational Guide: Dilevalol Hydrochloride Disposal Procedures

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Compound of Interest

Compound Name: *Dilevalol hydrochloride*

CAS No.: 75659-08-4

Cat. No.: B029576

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Executive Directive: The "Zero-Drain" Standard

As researchers, we often treat salt forms of drugs (hydrochlorides) as benign due to their water solubility. This is a critical error with **Dilevalol Hydrochloride**.

Dilevalol, an isomer of Labetalol, is a potent non-selective beta-blocker with alpha-1 blocking activity. While its solubility suggests it could be flushed, its pharmacological stability and high aquatic toxicity (GHS Category Chronic 2) strictly prohibit drain disposal. Beta-blockers are "pseudo-persistent" in the environment; they resist standard wastewater treatment degradation and can induce bradycardia in aquatic vertebrates at nanogram-per-liter concentrations.

The Golden Rule: All **Dilevalol Hydrochloride** waste—whether solid API, mother liquor, or contaminated PPE—must be sequestered for High-Temperature Incineration.

Chemical Identity & Hazard Profile[1][2][3][4]

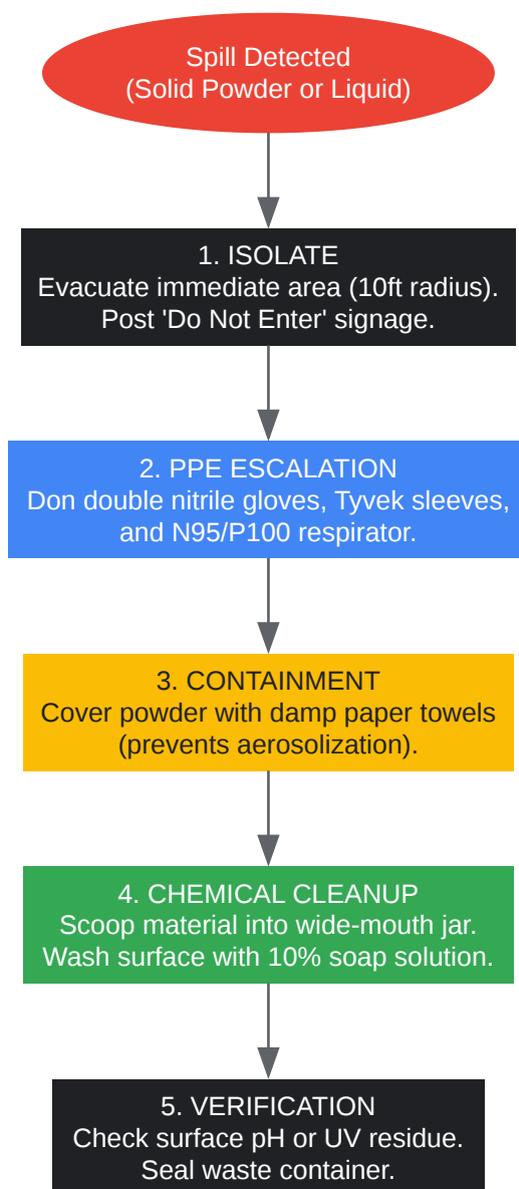
Effective disposal starts with accurate characterization. You must classify this material correctly on your hazardous waste profile to ensure the receiving facility destroys it properly.

| Parameter | Specification | Operational Implication |
|--------------------|---|--|
| Compound Name | Dilevalol Hydrochloride | API / Active Moiety |
| CAS Number | 75659-08-4 (Dilevalol HCl) / 32780-64-6 (Labetalol HCl proxy) | Use for waste manifest profiling. |
| Molecular Formula | C ₁₉ H ₂₄ N ₂ O ₃ [1] · HCl | Nitrogen-bearing organic; incineration produces NOx. |
| Physical State | White to off-white crystalline powder | High dust potential; inhalation hazard during transfer. |
| GHS Classification | Reproductive Tox. 2 (Suspected of damaging fertility/unborn child)Aquatic Chronic 2 (Toxic to aquatic life)STOT RE 1 (Target organ toxicity) | DO NOT dispose of in trash or sewer. Requires "Blue Bin" (Pharm Waste) or Black Bin (RCRA Haz) depending on concentration. |
| Solubility | Soluble in water and ethanol | Spills spread rapidly on wet surfaces. |

Emergency Spill Response Protocol

Scenario: You have dropped a glass vial containing >1g of Dilevalol HCl powder in the weighing station.

Immediate Action: Do not attempt to sweep dry powder rapidly; this generates an aerosol plume containing a potent antihypertensive agent. Follow the workflow below to minimize exposure and containment breach.



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Figure 1: Immediate response workflow for **Dilevalol Hydrochloride** spills. Note the emphasis on dampening powder to prevent inhalation.

Routine Disposal Procedures

In a drug development context, waste streams vary by concentration. Under the EPA's Management Standards for Hazardous Waste Pharmaceuticals (Subpart P), we move away from the complex P/U listing logic for this specific compound and treat it as Non-Creditable Hazardous Waste Pharmaceutical.

A. Solid Waste (Pure API & Weighing Papers)

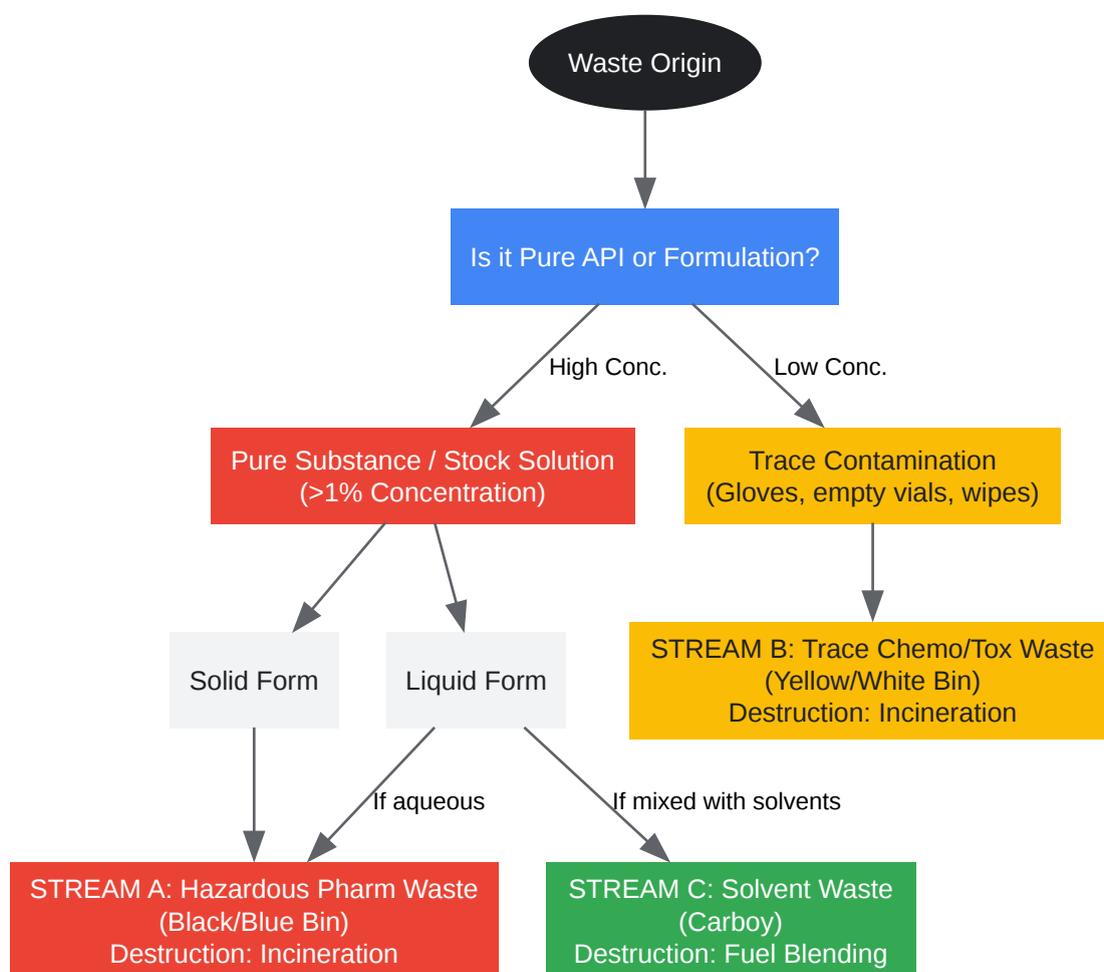
- Classification: RCRA Hazardous Waste (Characteristic or Listed depending on state adoption of Subpart P).
- Container: High-density polyethylene (HDPE) wide-mouth jar or "Black Bin" pharmaceutical waste container.
- Labeling: Must read "Hazardous Waste - Pharmaceutical - Toxic."
- Destruction: Sent for chemical incineration (Combustion > 1000°C).

B. Liquid Waste (Mother Liquors & HPLC Effluent)

- Segregation: Do not mix with halogenated solvents (like chloroform) if possible, as this increases disposal costs, though Dilevalol itself contains chloride.
- Bulking: Collect in "Blue Carboys" designated for Aqueous Toxic Waste.
- Prohibition: Never pour into sink, even if diluted.

C. Waste Decision Logic

Use this decision tree to determine the correct waste stream for your specific laboratory situation.



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Figure 2: Waste segregation logic. Note that "Trace" items often go to a separate incineration stream (yellow bin) in many facilities to save costs on the high-hazard (black bin) stream.

Decontamination & Verification

Once the bulk material is removed, the workspace is not yet safe. Dilevalol HCl is a salt; it will crystallize on surfaces as water evaporates, creating a fine dust hazard for the next user.

The "Solvent-Surfactant" Wash

Water alone is insufficient because it spreads the salt. Ethanol alone may precipitate it depending on concentration.

- Primary Wash: Use a 10% aqueous surfactant solution (e.g., SDS or standard lab detergent) to lift the salt from the surface.
- Secondary Rinse: Wipe with 70% Isopropyl Alcohol (IPA) to remove surfactant residue and any remaining organic base.
- Verification (Self-Validating Step):
 - Visual: Shine a strong flashlight oblique to the surface. Crystalline sparkles indicate failure.
 - Chemical:[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) For high-safety areas, swab the surface and run a quick UV-Vis check at 254 nm (Dilevalol absorbs strongly here). Absorbance > 0.05 AU indicates need for re-cleaning.

References

- United States Environmental Protection Agency (EPA). Management Standards for Hazardous Waste Pharmaceuticals (40 CFR Part 266 Subpart P). EPA.gov.[\[10\]](#) Available at: [\[Link\]](#)
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